

# A Technical Guide to the Fundamental Properties of Sodium Imidazolide

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## Compound of Interest

Compound Name: *Sodium imidazolide*

Cat. No.: *B8628487*

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Introduction: **Sodium imidazolide**, also known as sodium imidazole, is the sodium salt of imidazole. It is a powerful nucleophilic reagent and a strong base pivotal to synthetic organic chemistry. Formed by the deprotonation of imidazole, this inorganic salt serves as a highly reactive intermediate, primarily in the synthesis of N-functionalized imidazole derivatives which are precursors to ionic liquids, pharmaceuticals, and catalysts.<sup>[1]</sup> This guide provides an in-depth overview of its core properties, experimental protocols, and synthetic applications for researchers, scientists, and professionals in drug development.

## Core Chemical and Physical Properties

**Sodium imidazolide** is an ionic compound consisting of a sodium cation ( $\text{Na}^+$ ) and a planar, aromatic imidazolide anion ( $\text{C}_3\text{H}_3\text{N}_2^-$ ).<sup>[1]</sup> The parent imidazole molecule is amphoteric, meaning it can act as both a weak acid and a weak base.<sup>[2]</sup> The N-H proton is weakly acidic, with a  $\text{pK}_a$  of approximately 14.5, allowing it to be removed by a strong base to form the imidazolide anion.<sup>[1][2]</sup> This anion is a significantly stronger base and a potent nucleophile, properties that are central to its chemical utility.<sup>[1]</sup>

## Quantitative Data Summary

The fundamental physical and chemical properties of **sodium imidazolide** are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	sodium;imidazol-3-ide	[3]
Synonyms	Sodium imidazolate, Imidazolylsodium	[4]
CAS Number	5587-42-8	[3]
EC Number	226-988-5	
Molecular Formula	C <sub>3</sub> H <sub>3</sub> N <sub>2</sub> Na	[3][5]
Molecular Weight	90.06 g/mol	[5]
Appearance	Light yellow to orange crystalline powder	[4][5][6]
Melting Point	284 °C (decomposes)	[6]
pKa of Parent Imidazole (N-H)	~14.4 - 14.5	[1][2][7]
pKa of Imidazolium Ion	~6.95 - 7.0	[2][8][9]

## Reactivity, Stability, and Safe Handling

Reactivity Profile: **Sodium imidazolate**'s high reactivity is its most defining characteristic.

- As a Strong Base: It readily deprotonates a wide range of weak acids.
- As a Nucleophile: The imidazolate anion is a strong nucleophile, readily attacking electrophilic centers. This property is extensively used in the synthesis of N-substituted imidazoles.[1]
- Moisture Sensitivity: The compound is highly sensitive to moisture. It reacts with water, alcohols, and acids in exothermic reactions.[6] This necessitates handling and storage under anhydrous and inert conditions.[6]

Stability and Storage: To maintain its integrity, **sodium imidazolate** must be stored in a tightly sealed container under an inert atmosphere, such as nitrogen, in a cool, dry, and well-

ventilated area.<sup>[6]</sup> It should be kept away from incompatible materials like acids, water, and alcohols.<sup>[6]</sup>

**Safety and Handling:** **Sodium imidazolide** is a hazardous substance that causes severe skin burns and eye damage. It is also harmful if swallowed, in contact with skin, or inhaled.<sup>[10][11]</sup>

Hazard Class	GHS Code	Description	Source(s)
Acute Toxicity (Oral, Dermal, Inhalation)	H302, H312, H332	Harmful if swallowed, in contact with skin, or if inhaled.	<a href="#">[10]</a> <a href="#">[11]</a>
Skin Corrosion / Irritation	H314	Causes severe skin burns and eye damage.	<a href="#">[10]</a> <a href="#">[11]</a>
Serious Eye Damage	H318	Causes serious eye damage.	<a href="#">[10]</a> <a href="#">[11]</a>

**Personal Protective Equipment (PPE):** When handling this compound, appropriate PPE is mandatory, including chemical safety goggles or a face shield, protective gloves, and suitable clothing.<sup>[6]</sup> All work should be conducted in a well-ventilated area or a chemical fume hood.<sup>[12]</sup>

## Key Experimental Protocols

### Synthesis of Sodium Imidazolide

The most common laboratory-scale synthesis involves the direct deprotonation of imidazole with a strong sodium base, such as sodium hydroxide (NaOH) or a sodium alkoxide.<sup>[1]</sup>

**Methodology:**

- **Reagents & Materials:** Imidazole, Sodium Hydroxide (anhydrous), Tetrahydrofuran (THF, anhydrous), Schlenk flask or similar reaction vessel, magnetic stirrer, and an inert gas source (Nitrogen or Argon).
- **Procedure:**

- Under an inert atmosphere, dissolve imidazole in anhydrous THF within the reaction vessel.
- While stirring, incrementally add a stoichiometric equivalent (1:1 molar ratio) of powdered anhydrous NaOH to the imidazole solution.<sup>[1]</sup>
- The reaction is exothermic and will proceed at room temperature, though gentle heating (e.g., to 40-50°C) can facilitate the dissolution and reaction.<sup>[13]</sup>
- As the reaction progresses, **sodium imidazolide** will form and, being less soluble in THF, will precipitate out as a solid.<sup>[1]</sup>
- Allow the reaction to stir for several hours to ensure completion.
- The resulting solid product can be isolated by filtration under inert conditions, washed with a small amount of anhydrous solvent (e.g., THF or diethyl ether), and dried under vacuum.



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*Experimental workflow for the synthesis of **sodium imidazolide**.*

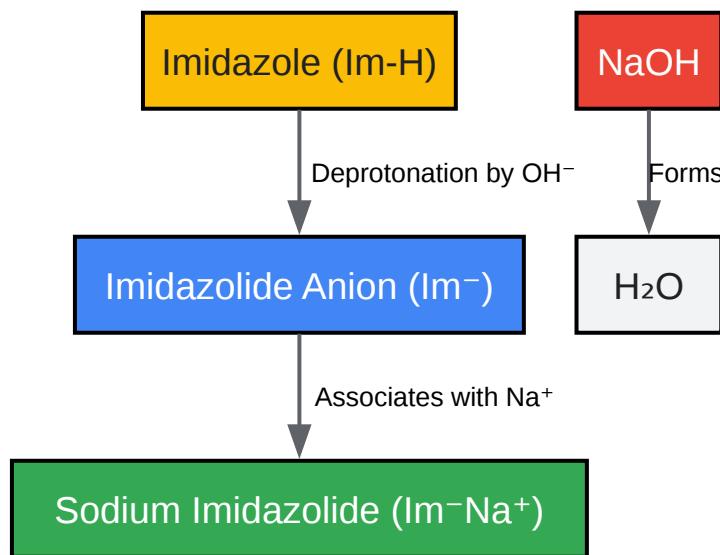
## Synthetic Applications & Reaction Pathways

The primary application of **sodium imidazolide** is as a key intermediate for the synthesis of N-substituted imidazoles.<sup>[1]</sup> The high nucleophilicity of the imidazolide anion allows it to readily react with various electrophiles.

## Mechanism of Formation (Deprotonation)

The formation of the imidazolide anion is a classic acid-base reaction where the hydroxide ion (from NaOH) abstracts the acidic proton from the N-1 position of the imidazole ring. The

resulting negatively charged, symmetrical imidazolide anion then forms an ionic bond with the sodium cation.[2]

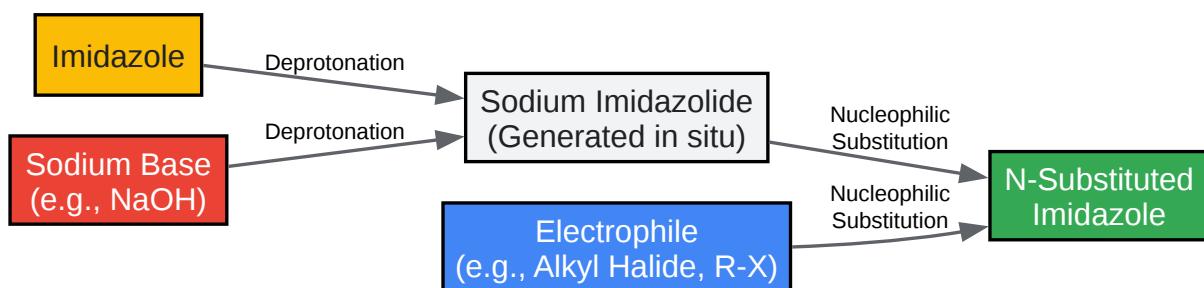


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*Mechanism of imidazole deprotonation to form **sodium imidazolide**.*

## Pathway for N-Functionalization

**Sodium imidazolide** is often generated *in situ* (in the reaction mixture without being isolated) and immediately used for subsequent reactions. A common application is the alkylation or arylation at the nitrogen position via a nucleophilic substitution reaction with an appropriate halide compound.[1] This pathway is fundamental for creating a diverse range of imidazole derivatives.[1]



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*Synthetic pathway for N-functionalized imidazoles.*

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